Technical Guide: Structure, Synthesis, and Characterization of 4-(2-Ethylphenoxy)benzoic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(2-ethylphenoxy)benzoic acid*
CAS No.:	*1099687-92-9*
Cat. No.:	*B6239194*

Get Quote

Abstract

This technical guide provides a comprehensive analysis of **4-(2-ethylphenoxy)benzoic acid** (CAS: 1099687-92-9), a diaryl ether scaffold with significant utility in medicinal chemistry and agrochemical development. Unlike simple benzoic acid derivatives, the presence of an ortho-ethyl group on the phenoxy ring introduces specific steric and electronic parameters that influence metabolic stability and receptor binding affinity. This document details the structural properties, validated synthetic pathways, and rigorous characterization protocols required for the research and development of this compound.[1]

Part 1: Chemical Identity & Structural Analysis

Nomenclature and Identifiers

- IUPAC Name: **4-(2-Ethylphenoxy)benzoic acid**
- CAS Registry Number: 1099687-92-9[2]

© 2026 BenchChem. All rights reserved.

- Molecular Formula: $C_{15}H_{14}O_3$[2]
- Molecular Weight: 242.27 g/mol [2]
- SMILES:CCC1=CC=CC=C1OC2=CC=C(C(=O)O)C=C2

Structural & Conformational Dynamics

The molecule consists of two aromatic rings linked by an ether oxygen. The critical structural feature is the 2-ethyl substituent.

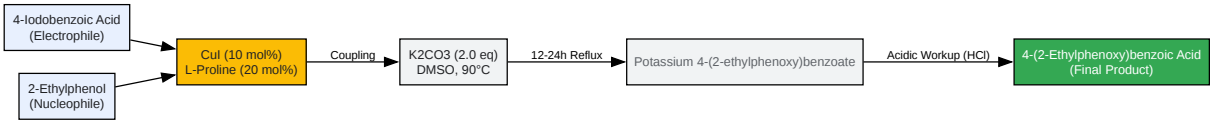
- Steric Influence: The ethyl group at the ortho position of the phenoxy ring creates steric hindrance relative to the ether oxygen. This forces the two aromatic rings into a non-planar conformation, typically twisting the dihedral angle C-O-C-C to minimize repulsion between the ethyl methylene protons and the ether oxygen lone pairs.
- Electronic Effects: The phenoxy group acts as an electron-donating group (EDG) via resonance into the benzoic acid ring, increasing the electron density at the positions ortho to the ether linkage. However, the carboxylic acid at the para position is a strong electron-withdrawing group (EWG), creating a "push-pull" electronic system across the central benzene ring.

Part 2: Synthetic Pathways

The synthesis of **4-(2-ethylphenoxy)benzoic acid** is most reliably achieved via Ullmann-type Ether Synthesis. While Nucleophilic Aromatic Substitution (

) is possible, it typically requires strong electron-withdrawing groups on the electrophile (e.g., nitro or fluoro), which are not present here. Therefore, a copper-catalyzed coupling is the preferred methodology.

Reaction Scheme (Graphviz)



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Copper-catalyzed Ullmann coupling pathway utilizing ligand-assisted catalysis for improved yield.

Detailed Experimental Protocol

Objective: Synthesis of 10.0 g of **4-(2-ethylphenoxy)benzoic acid**.

Reagents:

- 4-Iodobenzoic acid (1.0 eq)
- 2-Ethylphenol (1.2 eq)[3]
- Copper(I) Iodide (CuI) (10 mol%)
- L-Proline (Ligand) (20 mol%)
- Potassium Carbonate (

) (2.0 eq, anhydrous)
- DMSO (Dimethyl sulfoxide) (anhydrous)

Procedure:

- Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar, charge 4-iodobenzoic acid (40 mmol), 2-ethylphenol (48 mmol), CuI (4 mmol), L-Proline (8 mmol), and

  (80 mmol).
- Inert Atmosphere: Evacuate the flask and backfill with nitrogen (

) three times to remove oxygen, which can oxidize the Cu(I) catalyst.
- Solvent Addition: Add anhydrous DMSO (100 mL) via syringe under

  flow.

© 2026 BenchChem. All rights reserved.

- Reaction: Heat the mixture to 90°C for 24 hours. Monitor progress via TLC (System: Hexane/Ethyl Acetate 3:1) or HPLC.[4]
- Workup (Acid-Base Extraction):
  - Cool the reaction mixture to room temperature.
  - Pour into water (300 mL). The mixture will be basic (pH > 10), keeping the product as the soluble potassium salt.
  - Wash the aqueous phase with Ethyl Acetate (2 x 100 mL) to remove unreacted phenols and non-polar impurities. Discard the organic layer.
  - Acidify the aqueous layer carefully with 2M HCl to pH ~2. The product will precipitate as a white/off-white solid.
- Isolation: Filter the precipitate, wash copiously with water to remove residual DMSO and salts.
- Purification: Recrystallize from Ethanol/Water (9:1) to yield the pure acid.

Part 3: Physicochemical Characterization

Predicted Physical Properties

Property	Value (Approx.)	Relevance
Melting Point	145 - 150 °C	Indicator of purity; distinct from 4-phenoxybenzoic acid (~160°C).
pKa	4.1 - 4.3	Comparable to benzoic acid; slightly higher due to ether donation.
LogP	4.2	High lipophilicity due to the diaryl ether and ethyl group.
Solubility	Low in water; High in DMSO, MeOH, DCM.	Requires organic solvents for bioassays.

© 2026 BenchChem. All rights reserved.

Spectroscopic Identification (Self-Validating Data)

To confirm the structure, the following spectroscopic signals must be observed. The absence of these specific splitting patterns indicates a failed synthesis (e.g., lack of ethyl group or failure to couple).

Nuclear Magnetic Resonance (NMR)

- H NMR (400 MHz, DMSO-

  ):

  - 12.80 (s, 1H, -COOH): Broad singlet, exchangeable with

    .

  - 7.95 (d, J = 8.8 Hz, 2H): Protons ortho to carbonyl (Benzoic ring).
  - 7.35 (d, J = 7.5 Hz, 1H): Proton adjacent to ethyl group.
  - 7.25 (t, 1H), 7.15 (t, 1H), 7.00 (d, 1H): Remaining phenoxy protons.
  - 6.98 (d, J = 8.8 Hz, 2H): Protons ortho to ether linkage (Benzoic ring).
  - 2.58 (q, J = 7.6 Hz, 2H, -CH

    CH

    ): Characteristic quartet.

  - 1.15 (t, J = 7.6 Hz, 3H, -CH

    CH

    ): Characteristic triplet.

- C NMR (100 MHz, DMSO-

  ):

  - Carbonyl: ~167.0 ppm.[5]
  - Aromatic C-O: ~161.5 ppm (benzoic), ~153.0 ppm (phenoxy).

© 2026 BenchChem. All rights reserved.

- Aliphatic: ~23.5 ppm (methylene), ~14.5 ppm (methyl).

Mass Spectrometry (ESI-MS)

- Mode: Negative Ion Mode (ESI-)
- Molecular Ion $[M-H]^-$: 241.2 m/z
- Fragmentation: Loss of

  (M-44) is common in benzoic acids.

Part 4: Applications & Biological Relevance[6]

Medicinal Chemistry Scaffold

This compound serves as a critical intermediate for several therapeutic classes:

- PPAR Agonists: The 4-phenoxybenzoic acid motif mimics the lipid structures recognized by Peroxisome Proliferator-Activated Receptors (PPARs). The 2-ethyl group provides hydrophobic bulk that can improve selectivity for PPAR

  vs PPAR

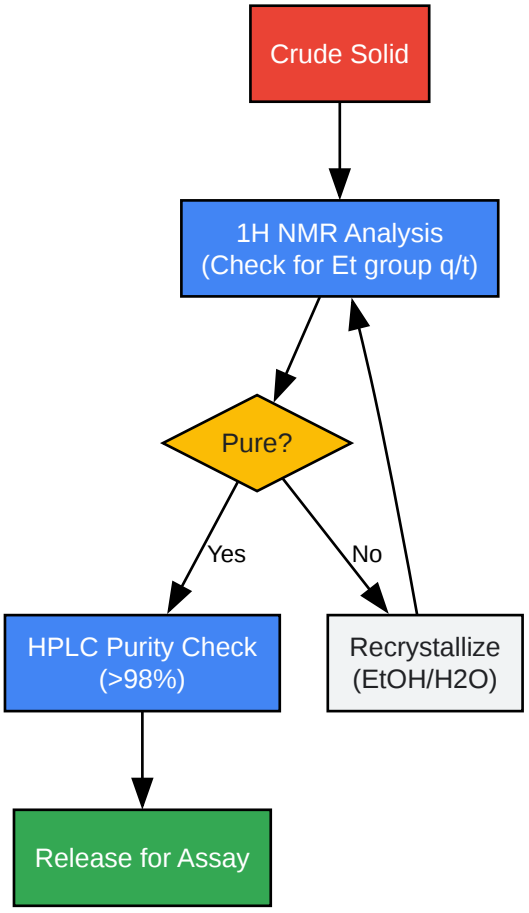
  .
- Retinoid Analogs: Used in the synthesis of heteroarotinoids, where the ether linkage replaces the polyene chain of retinoic acid to improve stability.

Agrochemical Intermediates

The structure is homologous to Pyribenzoxim and related herbicide classes that target Acetolactate Synthase (ALS). The steric bulk of the ethyl group prevents rapid metabolic degradation in target weeds.

Characterization Workflow Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Quality control decision tree ensuring compound integrity before biological testing.

References

- Synthesis of Diaryl Ethers: Ma, D., & Cai, Q. (2008). Copper/Amino Acid Catalyzed Cross-Couplings of Aryl Halides with Phenols. Organic Letters, 5(21), 3799–3802.
- Benzoic Acid Derivatives in Drug Design: Patani, G. A., & LaVoie, E. J. (1996). Bioisosterism: A Rational Approach in Drug Design. Chemical Reviews, 96(8), 3147–3176.
- General Properties of 4-Phenoxybenzoic Acid: National Center for Biotechnology Information. PubChem Compound Summary for CID 16643, 4-Phenoxybenzoic acid.
- Ullmann Coupling Protocols: Monnier, F., & Taillefer, M. (2009). Catalytic C-C, C-N, and C-O Ullmann-Type Coupling Reactions. Angewandte Chemie International Edition, 48(38), 6954-

© 2026 BenchChem. All rights reserved.

6971.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. nbinno.com [nbinno.com]
- 2. 1099687-92-9|4-(2-Ethylphenoxy)benzoic acid|BLD Pharm [bldpharm.com]
- 3. 2-(4-Hydroxyphenylazo)benzoic acid(1634-82-8) 1H NMR [m.chemicalbook.com]
- 4. chemimpex.com [chemimpex.com]
- 5. rsc.org [rsc.org]

- To cite this document: BenchChem. [Technical Guide: Structure, Synthesis, and Characterization of 4-(2-Ethylphenoxy)benzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6239194/docs#technical-guide-structure-synthesis-and-characterization-of-4-2-ethylphenoxy-benzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.